6,2',3'-Trihydroxyflavone CAS number and molecular weight

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Compound of Interest

Compound Name:	*6,2',3'-Trihydroxyflavone*
Cat. No.:	*B1211075*

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Title: **6,2',3'-Trihydroxyflavone**: Technical Profile, Synthesis, and Research Applications

Executive Summary

6,2',3'-Trihydroxyflavone (CAS: 108238-47-7) is a rare, synthetic flavone derivative distinguished by its specific hydroxylation pattern: a single hydroxyl group on the A-ring (position 6) and a catechol moiety on the B-ring (positions 2', 3'). While less ubiquitous than common dietary flavonoids like quercetin or luteolin, this compound has emerged as a high-potency research tool in neurodegenerative disease modeling.

Recent studies identify it as a "pro-drug" like agent where its autoxidation product—a stable o-quinone—exhibits superior efficacy in inhibiting amyloid-beta (Aβ) and insulin fibrillization compared to its non-oxidized parent form. Additionally, it serves as a structural probe in Structure-Activity Relationship (SAR) studies for PPARγ agonism.

Chemical Identity & Physicochemical Properties

Nomenclature and Identification

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Parameter	Technical Detail
CAS Registry Number	108238-47-7
IUPAC Name	6-hydroxy-2-(2,3-dihydroxyphenyl)chromen-4-one
Synonyms	2',3',6-Trihydroxyflavone; 6,2',3'-THF
Molecular Formula	$C_{15}H_{10}O_5$
Molecular Weight	270.24 g/mol
Monoisotopic Mass	270.0528 Da
SMILES	Oc1ccc2c(c1)c(=O)cc(o2)c3c(O)c(O)ccc3
InChI Key	QLHSZVGLSUHUOI-UHFFFAOYSA-N

Structural Visualization

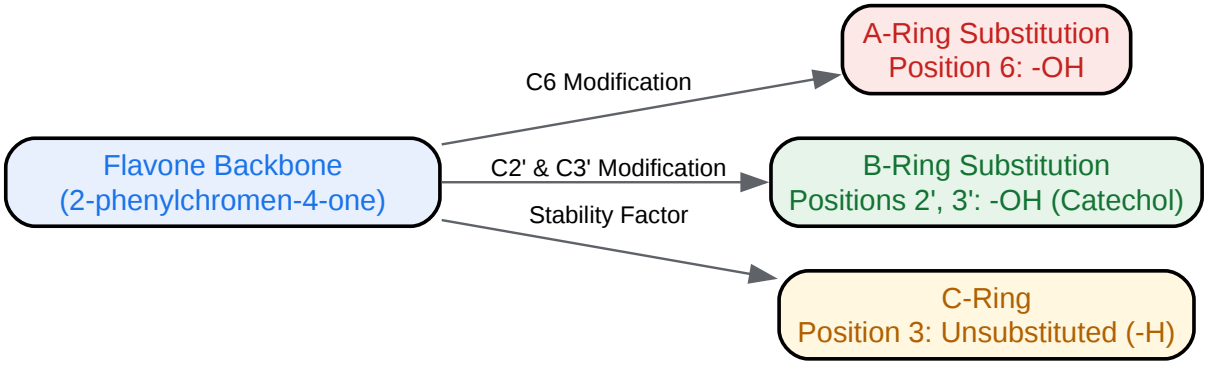

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Figure 1: Structural decomposition of **6,2',3'-Trihydroxyflavone** highlighting key functional groups.[1]

Physicochemical Characteristics

- Solubility: Poorly soluble in water; highly soluble in organic solvents like DMSO and Ethanol.

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- Stability: The 2',3'-catechol moiety renders the compound susceptible to autoxidation at neutral or basic pH (pH > 7.0), rapidly converting to o-quinone derivatives. This instability is a functional feature for its anti-amyloidogenic activity.
- Appearance: Typically a yellow crystalline powder.

Biological Mechanisms & Research Applications

Anti-Amyloidogenic Activity (The "Oxidation Switch")

Unlike many flavonoids that act as passive antioxidants, **6,2',3'-Trihydroxyflavone** functions through a covalent interference mechanism. Research indicates that the compound itself is a precursor. Under physiological conditions (pH 7.4), it undergoes autoxidation to form an o-quinone.

- Mechanism: The o-quinone intermediate is highly electrophilic and likely reacts with nucleophilic residues (e.g., Lysine, Cysteine) on amyloid-beta (Aβ) or insulin peptides.
- Potency: Studies show the oxidized form is significantly more potent than the fresh compound, inhibiting insulin fibrillization by ~7-fold and Aβ aggregation by ~2-fold.[2]
- Structural Logic: The absence of a hydroxyl group at position 3 (C-ring) stabilizes the o-quinone on the B-ring, preventing rapid degradation that is common in flavonols (3-hydroxyflavones).

PPARγ Agonism

In metabolic disease research, **6,2',3'-Trihydroxyflavone** has been identified as a PPARγ agonist.[1] It binds to the peroxisome proliferator-activated receptor gamma, a nuclear receptor regulating glucose metabolism and fatty acid storage, offering a scaffold for developing non-thiazolidinedione insulin sensitizers.

Mechanism of Action Diagram

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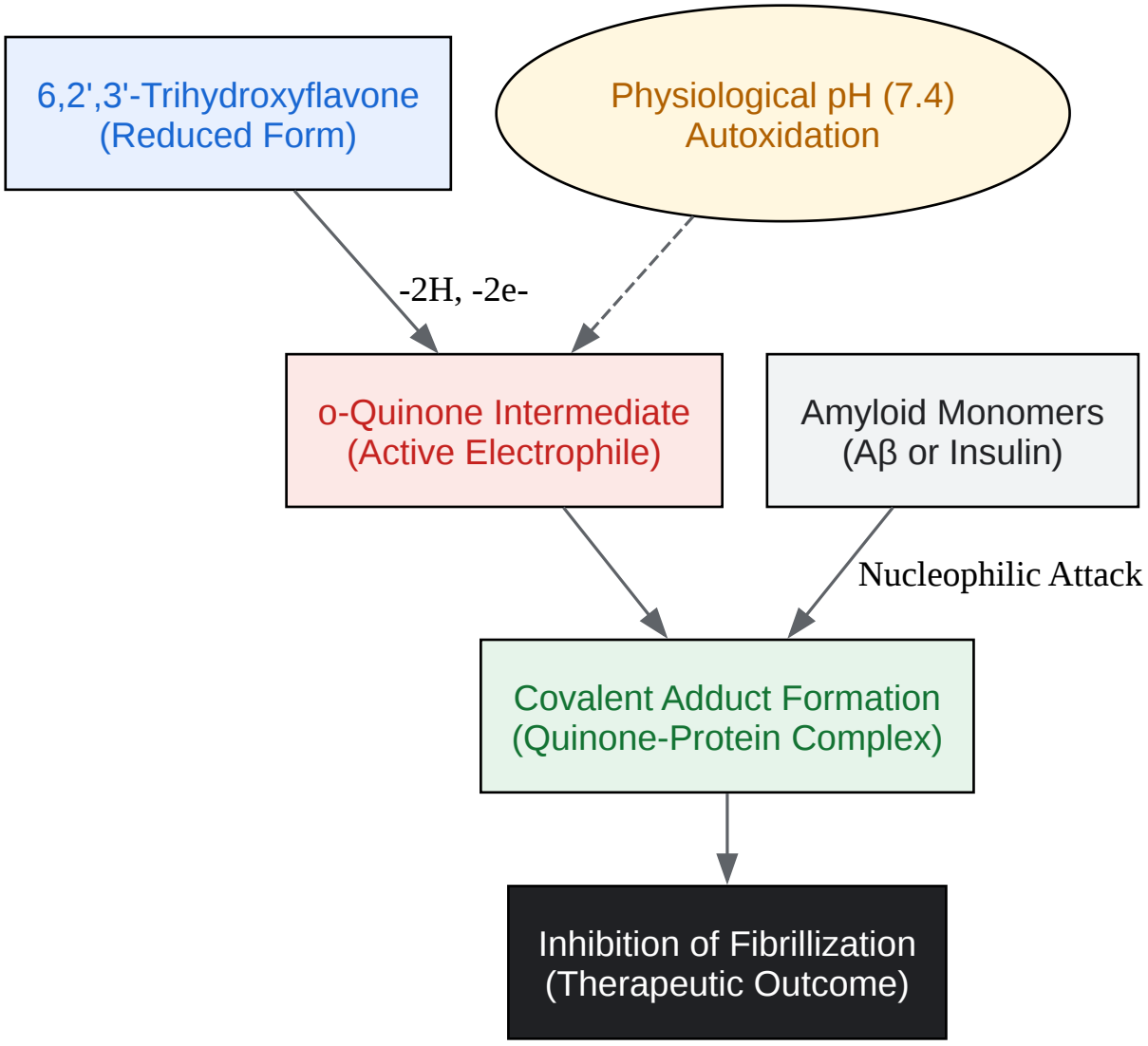

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Figure 2: The autoxidation-driven mechanism of action inhibiting protein aggregation.

Experimental Protocol: Total Synthesis

Since **6,2',3'-Trihydroxyflavone** is not a major plant metabolite, it is typically obtained via total synthesis. The Claisen-Schmidt Condensation followed by oxidative cyclization is the industry-standard route.

Phase 1: Precursor Preparation

- Reagent A (A-Ring): 2'-Hydroxy-5'-methoxyacetophenone.

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- Reagent B (B-Ring): 2,3-Dimethoxybenzaldehyde.
- Objective: Create the chalcone intermediate while protecting hydroxyl groups as methyl ethers.

Phase 2: Synthesis Workflow

Step 1: Chalcone Formation

- Dissolve Reagent A (10 mmol) and Reagent B (10 mmol) in Ethanol (30 mL).
- Add 50% KOH (aq) dropwise (5 mL) while stirring at 0°C.
- Stir at room temperature for 24–48 hours. The solution will darken (deep orange/red).
- Acidify with 10% HCl to precipitate the chalcone (2'-hydroxy-5'-methoxy-2,3-dimethoxychalcone).
- Recrystallize from ethanol.

Step 2: Oxidative Cyclization (Flavone Core Formation)

- Dissolve the chalcone (5 mmol) in DMSO (15 mL).
- Add a catalytic amount of Iodine (I_2) or use DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) as the oxidant.
- Reflux at 140°C for 2–4 hours.
- Pour into crushed ice/water containing sodium thiosulfate (to remove excess iodine).
- Filter the precipitate: 6,2',3'-Trimethoxyflavone.

Step 3: Demethylation (Deprotection)

- Dissolve the trimethoxyflavone in anhydrous Dichloromethane (DCM) under Nitrogen atmosphere.
- Cool to -78°C (dry ice/acetone bath).

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- Slowly add Boron Tribromide (BBr_3, 1M in DCM, 4-6 equivalents).
- Allow to warm to room temperature and stir overnight.
- Quench carefully with Methanol (exothermic!).
- Evaporate solvent and purify via column chromatography (Silica gel, MeOH/DCM gradient).

Synthesis Flowchart

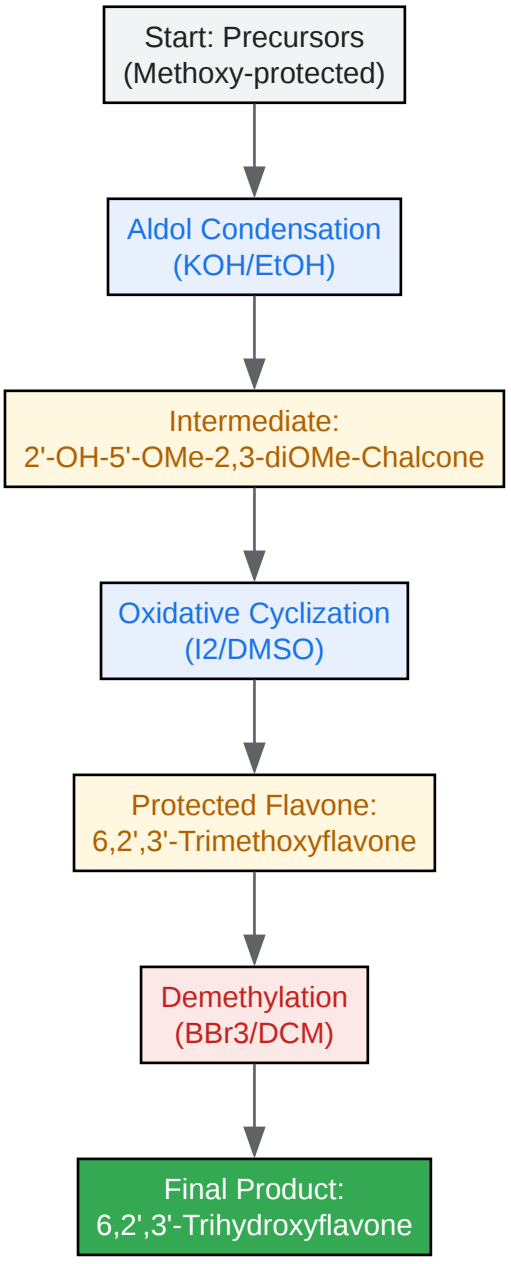

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Figure 3: Step-by-step synthetic route via the Chalcone intermediate.

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